

Technical Application Note: High-Purity Isolation of Methyl Isopropyl Carbonate (MIC)

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Compound of Interest

Compound Name: *Methyl isopropyl carbonate*

CAS No.: *51729-83-0*

Cat. No.: *B1599540*

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Executive Summary

Methyl Isopropyl Carbonate (MIC) is a critical unsymmetrical carbonate ester used as a methylating agent, solvent, and intermediate in the synthesis of antiviral prodrugs (e.g., Tenofovir disoproxil). Its purification presents a specific challenge: separating the target unsymmetrical ester from a statistical mixture of symmetric byproducts (Dimethyl Carbonate and Diisopropyl Carbonate) and unreacted alcohols.

This guide details a fractional distillation protocol optimized for the transesterification route, which is the industry-standard "green" synthesis method. We prioritize the separation of MIC (bp 116–118°C) from Dimethyl Carbonate (bp 90°C) and Diisopropyl Carbonate (bp ~147°C), ensuring >99.5% purity suitable for GMP applications.

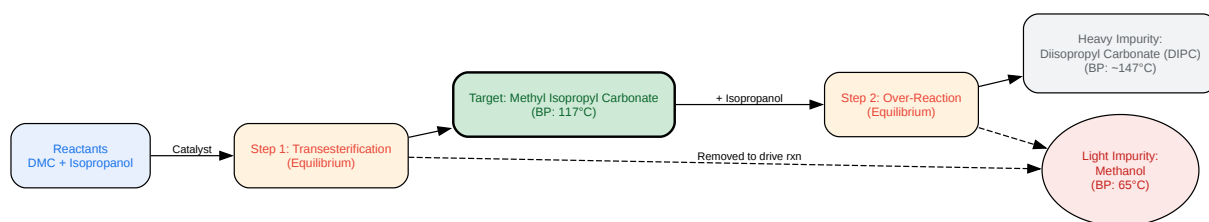
Key Physical Properties Table[1]

Property	Methyl Isopropyl Carbonate (MIC)	Dimethyl Carbonate (DMC)	Diisopropyl Carbonate (DIPC)	Methanol (MeOH)	Isopropanol (IPA)
CAS	51729-83-0	616-38-6	6482-34-4	67-56-1	67-63-0
Boiling Point (Atm)	116–118 °C	90 °C	~147 °C	64.7 °C	82.5 °C
Density	0.975 g/mL	1.07 g/mL	0.92 g/mL	0.79 g/mL	0.78 g/mL
Solubility (H ₂ O)	Low/Immiscible	~139 g/L	Immiscible	Miscible	Miscible
Role	Target Product	Reactant / Impurity	Heavy Impurity	Byproduct	Reactant

Impurity Profile & Process Chemistry

Understanding the genesis of impurities is prerequisite to removal. In the transesterification of Dimethyl Carbonate (DMC) with Isopropanol (IPA), the reaction proceeds via a two-step equilibrium. This statistical distribution necessitates a purification strategy that can isolate the intermediate boiler.

Reaction & Impurity Pathway (Graphviz Diagram)



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Figure 1: Reaction pathway showing the sequential formation of MIC and the symmetric byproduct DIPC. Methanol removal drives the equilibrium to the right.

Pre-Purification Considerations

Before distillation, the crude reaction mixture must be conditioned to prevent reversion of the equilibrium or degradation.

- Catalyst Quenching:
 - Why: Transesterification catalysts (e.g., Sodium Methoxide, Titanium isopropoxide) will catalyze the reverse reaction (disproportionation of MIC back to DMC and DIPC) during the heating of distillation.
 - Protocol: If using basic alkoxides, neutralize with a stoichiometric amount of glacial acetic acid or phosphoric acid. Filter off any precipitated salts. If using heterogeneous catalysts (e.g., solid superacids), filter the bulk liquid.
- Azeotrope Management:
 - DMC forms a binary azeotrope with Methanol (63.5°C, ~30% MeOH).
 - Impact: You cannot easily separate MeOH from DMC by simple distillation. This is acceptable, as both are "lights" relative to MIC. They will be collected together in the fore-cut.

Primary Purification Protocol: Fractional Distillation

The boiling point difference between DMC (90°C) and MIC (117°C) is 27°C. While distinct, a simple pot still will result in significant mixed fractions (yield loss). A fractionating column with 15–20 theoretical plates is recommended.

Equipment Setup

- Column: Vigreux column (for small scale <100g) or Packed Column (Goodloe or Sulzer packing for >100g).
- Head: Solenoid-controlled reflux splitter or variable take-off head.

- Vacuum: Optional. Atmospheric distillation is feasible (117°C is thermally safe), but mild vacuum (100–200 mbar) reduces thermal stress and increases safety margins. Note: BPs below are at atmospheric pressure.

Step-by-Step Distillation Procedure

Phase 1: Removal of Lights (Fore-cut)

- Heat the Pot: Establish a stable boil.
- Total Reflux: Allow the column to equilibrate for 30–60 minutes. Top temperature should stabilize near 63–65°C (MeOH/DMC azeotrope).
- Collection: Set reflux ratio to 5:1 (Reflux:Collect).
- Target: Collect fractions until the head temperature rises past 85°C.
 - Composition: Methanol, Isopropanol, and the DMC/MeOH azeotrope.

Phase 2: The Transition (Inter-cut)

- Monitor: As MeOH is depleted, the temperature will rise to 90°C (pure DMC).
- Collection: Continue collecting at 5:1 reflux ratio.
- Cut Point: When temperature rises sharply from 90°C to ~105°C, switch receivers. This fraction contains DMC and a small amount of MIC.
 - Recycle: This fraction can be recycled into the next batch synthesis.^[1]

Phase 3: Product Collection (Main Fraction)

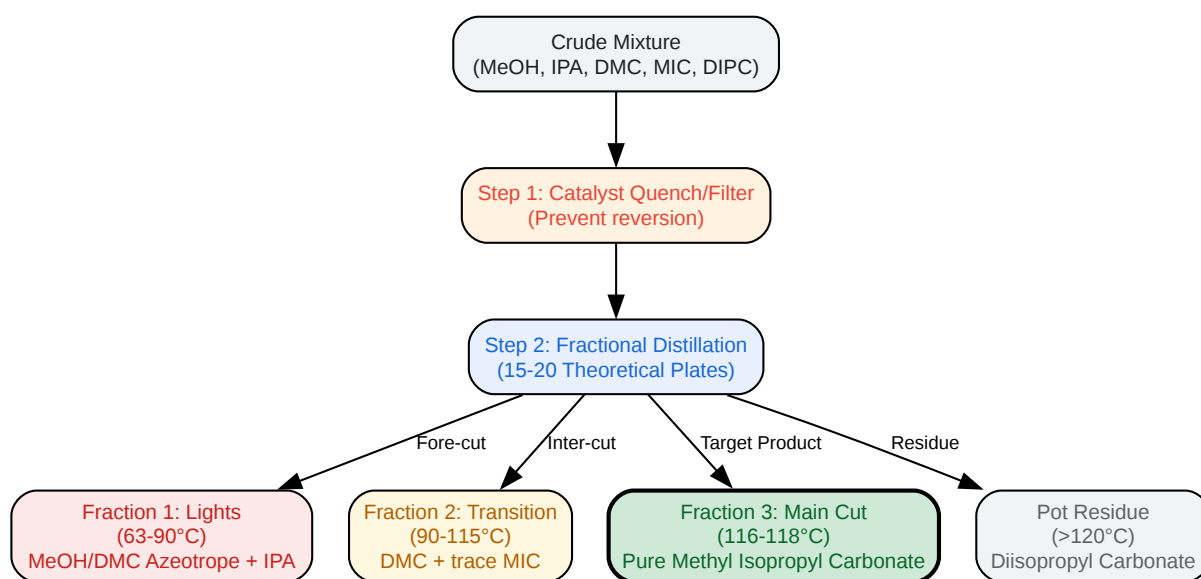
- Stabilization: The temperature should plateau at 116–118°C.
- Reflux Adjustment: Reduce reflux ratio to 3:1 to improve throughput.
- Validation: Spot check refractive index (Target) or run rapid GC.

- Stop Point: Stop collection when the head temperature begins to spike $>120^{\circ}\text{C}$ or pot temperature rises significantly (indicating DIPC enrichment).

Phase 4: Heavies (Bottoms)

- Residue: The pot residue consists primarily of Diisopropyl Carbonate (DIPC, bp $\sim 147^{\circ}\text{C}$). Discard or distill separately if DIPC is a desired byproduct.

Purification Workflow Diagram (Graphviz)



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Figure 2: Distillation workflow separating fractions based on boiling point plateaus.

Analytical Validation (QC)

To verify the efficacy of the purification, use Gas Chromatography (GC). MIC lacks a strong UV chromophore, making HPLC-UV less sensitive unless derivatized. GC-FID is the standard.

GC-FID Method Parameters

- Column: DB-624 or equivalent (Intermediate polarity, good for volatile solvents).

- Carrier Gas: Helium or Nitrogen (1 mL/min).
- Injector: 200°C, Split ratio 20:1.
- Detector: FID at 250°C.
- Oven Program:
 - Hold 40°C for 2 min.
 - Ramp 10°C/min to 160°C.
 - Hold 2 min.
- Elution Order: MeOH < IPA < DMC < MIC < DIPC.

Safety & Handling

- Flammability: MIC is a Flammable Liquid (Category 3, H226). Flash point is approx 27°C. Ground all glassware and use nitrogen blanketing during distillation.
- Hydrolysis: Like all carbonate esters, MIC is susceptible to hydrolysis in the presence of moisture and acids/bases. Store over molecular sieves (3Å) in tightly sealed containers.
- Toxicity: Handle in a fume hood. Avoid inhalation of vapors.[2]

References

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- Shaikh, A. A., & Sivaram, S. (1996). Organic Carbonates. Chemical Reviews, 96(3), 951–976.

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Sources

- [1. CN103965044A - Preparation method of chloromethyl isopropyl carbonate - Google Patents \[patents.google.com\]](#)
- [2. datasheets.scbt.com \[datasheets.scbt.com\]](#)
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